

Essential Safety and Operational Guide for Handling Betamix

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Compound of Interest

Compound Name: *Betamix*
CAS No.: *8074-50-8*
Cat. No.: *B1196804*

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This guide provides critical safety and logistical information for the handling of **Betamix**, a selective herbicide. Adherence to these procedures is essential for ensuring personnel safety and proper disposal.

Understanding Betamix

Betamix is a selective post-emergence herbicide.[1] Its active ingredients are Phenmedipham and Desmedipham, both of which are classified as phenyl carbamate herbicides.[2][3] It is formulated as an emulsifiable concentrate and is combustible.[4][5] **Betamix** is harmful if swallowed or absorbed through the skin and causes substantial but temporary eye injury.[4][6]

Personal Protective Equipment (PPE)

The following PPE is mandatory for all personnel handling **Betamix**:

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., barrier laminate, butyl rubber, nitrile rubber, or Viton, >14 mils).[4][6]
Body Protection	Long-sleeved shirt and long pants. For early entry to treated areas, coveralls are required.[4]
Eye Protection	Protective eyewear (e.g., safety glasses with side shields or goggles).[4]
Foot Protection	Shoes plus socks.[4]

Users should wash hands before eating, drinking, chewing gum, using tobacco, or using the toilet. Contaminated clothing should be removed immediately, and the skin washed thoroughly before putting on clean clothing.[4][6]

Operational Plan: Step-by-Step Handling Procedure

A. Preparation and Mixing:

- Ensure the sprayer or mixing vessel is clean before use.[4][7]
- Fill the spray tank with one-third of the total required amount of water.[7]
- With the bypass agitator running, add the desired amount of **Betamix**. [4][7]
- Add the remaining quantity of water.[4][7]
- Use only freshly prepared spray emulsions; do not let the mixture stand overnight.[4][7]

B. Application:

- Avoid application when conditions favor drift, and do not apply when wind speed is over 10 miles per hour.[6]
- Evening applications are recommended, especially when temperatures are high (over 80°F). [4][7]

C. In Case of Exposure:

- If in eyes: Rinse cautiously with water for 15-20 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical advice if irritation persists.[8]
- If on skin or clothing: Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes.[4][6]
- If swallowed: Call a poison control center or doctor for treatment advice. Do NOT induce vomiting.[3]
- For Medical Emergencies: Call 1-800-334-7577 (24 Hours A Day).[4][6]

Disposal Plan

A. Pesticide Disposal:

- Do not contaminate water, food, or feed by storage and disposal.[4]
- Pesticide wastes are toxic. Improper disposal of excess pesticide, spray mixture, or rinsate is a violation of Federal Law.
- If these wastes cannot be disposed of by use according to label instructions, contact your State Pesticide or Environmental Control Agency, or the Hazardous Waste representative at the nearest EPA Regional Office for guidance.

B. Container Disposal:

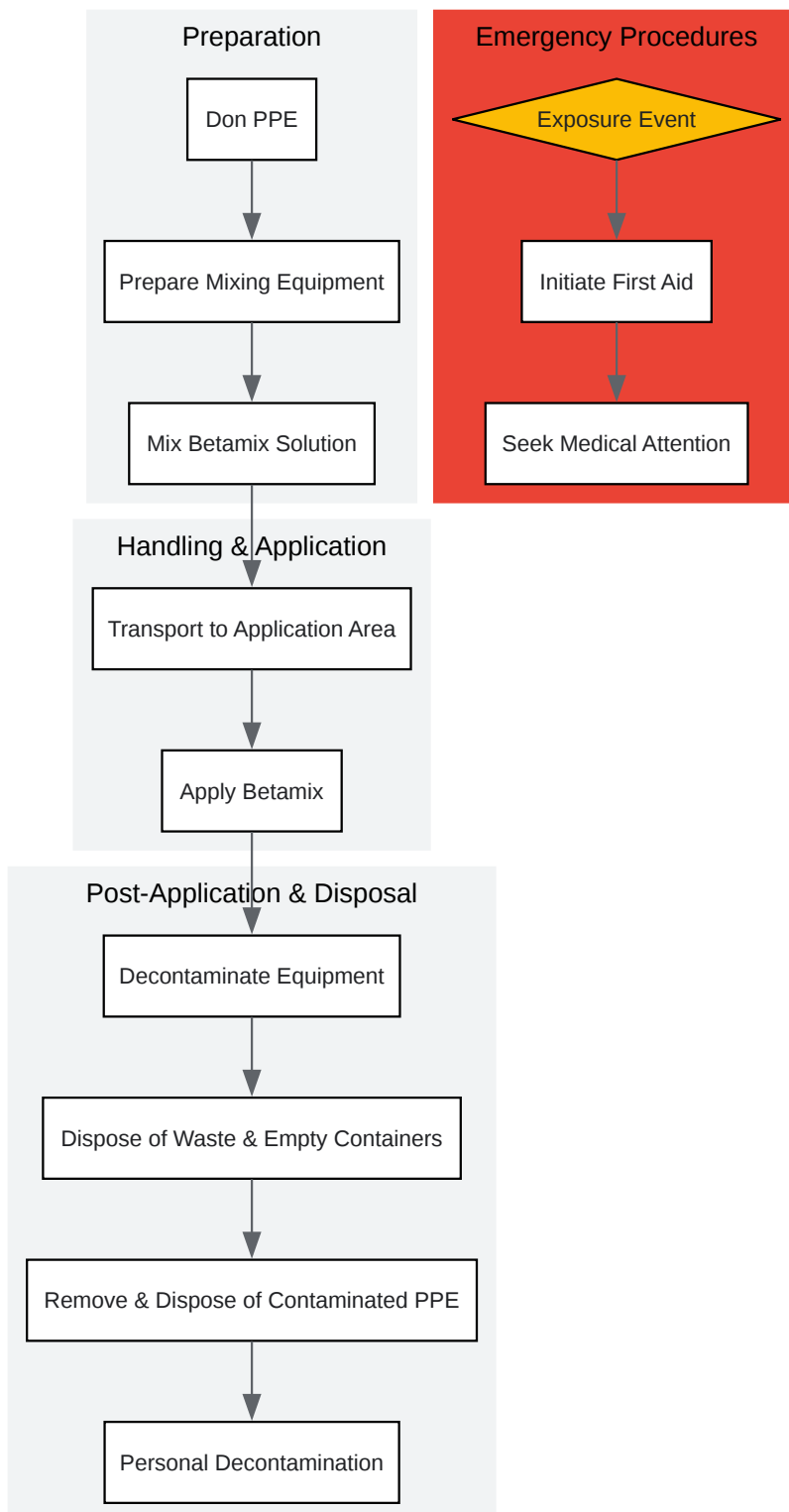
- Triple rinse (or equivalent). Then offer for recycling or reconditioning, or puncture and dispose of in a sanitary landfill, or by other procedures approved by state and local authorities.
- Do not reuse the container.[1]

C. PPE Disposal:

- Discard clothing and other absorbent materials that have been drenched or heavily contaminated with this product's concentrate. Do not reuse them.[4][6]

Workflow for Safe Handling and Disposal of Betamix

Betamix Handling and Disposal Workflow



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